

# "Troubleshooting low solubility of Ganoderic acid N in aqueous media"

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## Compound of Interest

Compound Name: *Ganoderic acid N*

Cat. No.: *B10827418*

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## Technical Support Center: Ganoderic Acid N

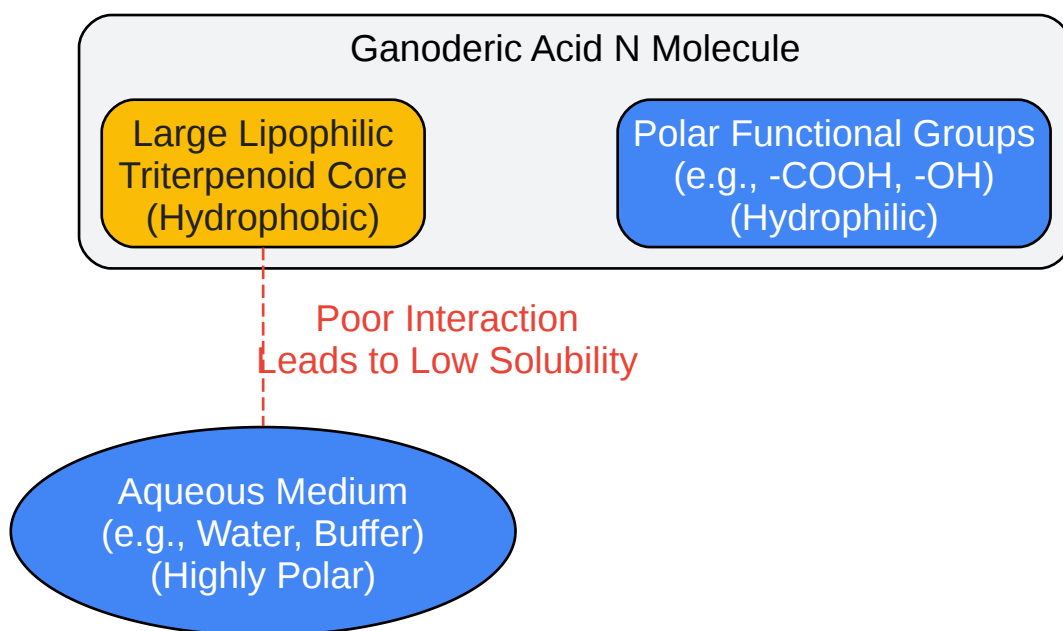
Welcome to the technical support center for **Ganoderic acid N**. This resource is designed for researchers, scientists, and drug development professionals to provide clear guidance on troubleshooting the low aqueous solubility of **Ganoderic acid N**, a common challenge encountered during experiments.

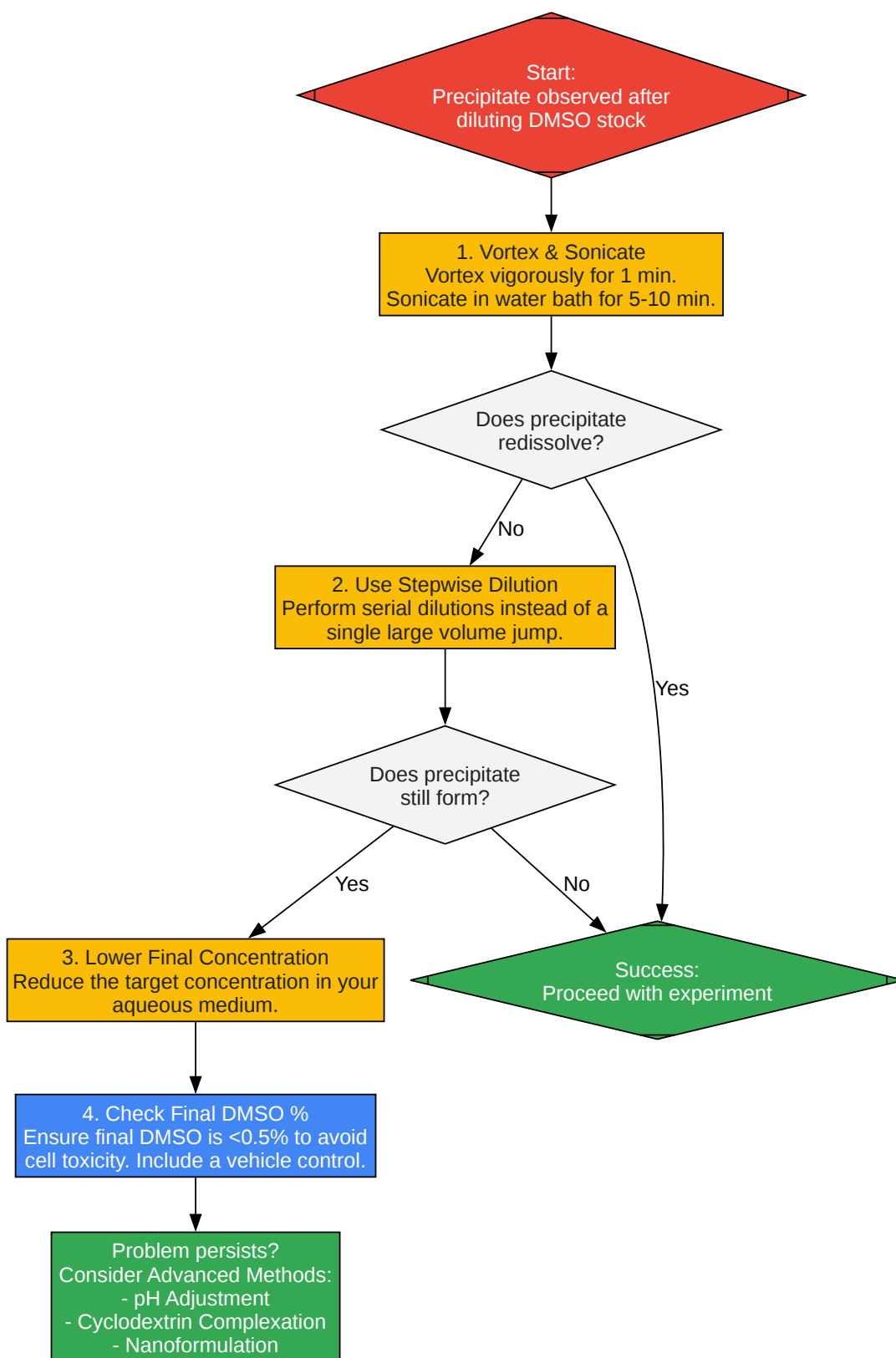
## Frequently Asked Questions (FAQs)

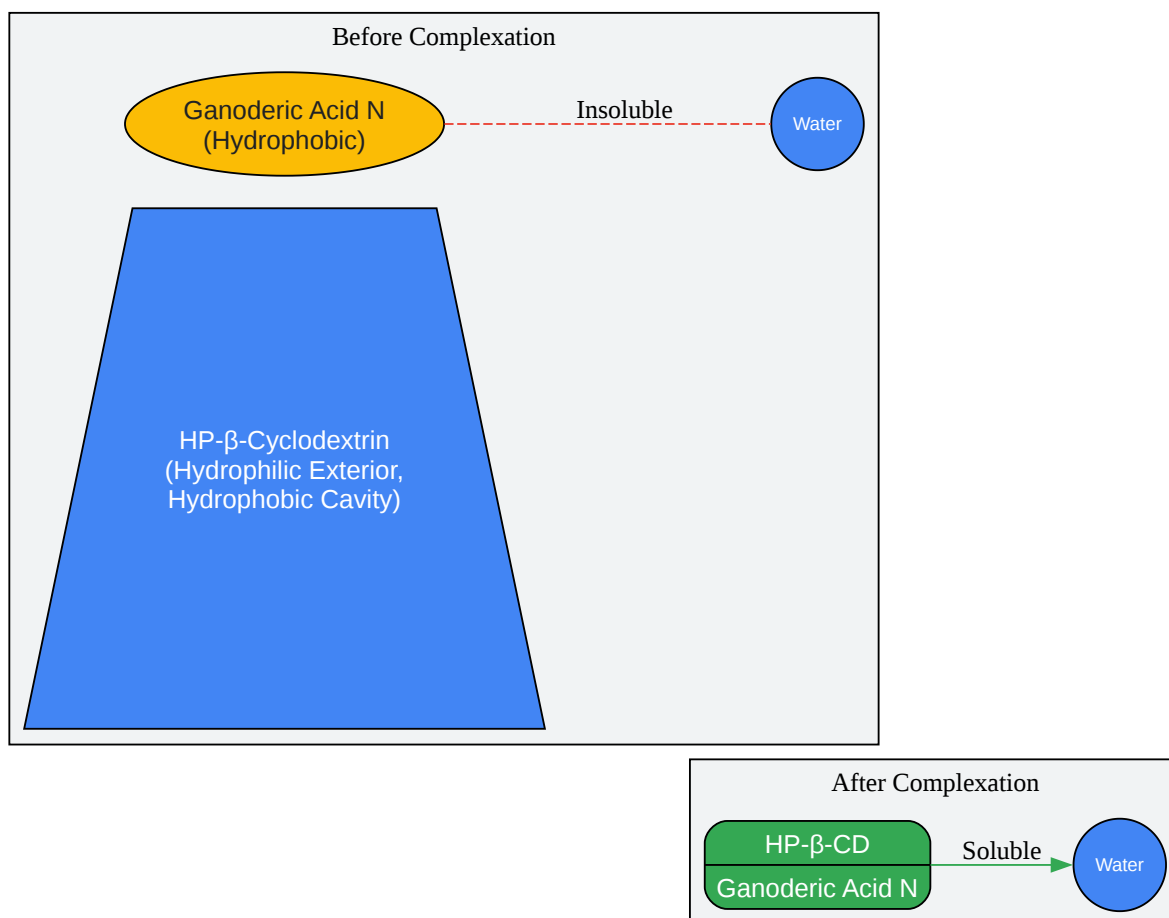
### Q1: Why is Ganoderic acid N so poorly soluble in aqueous media?

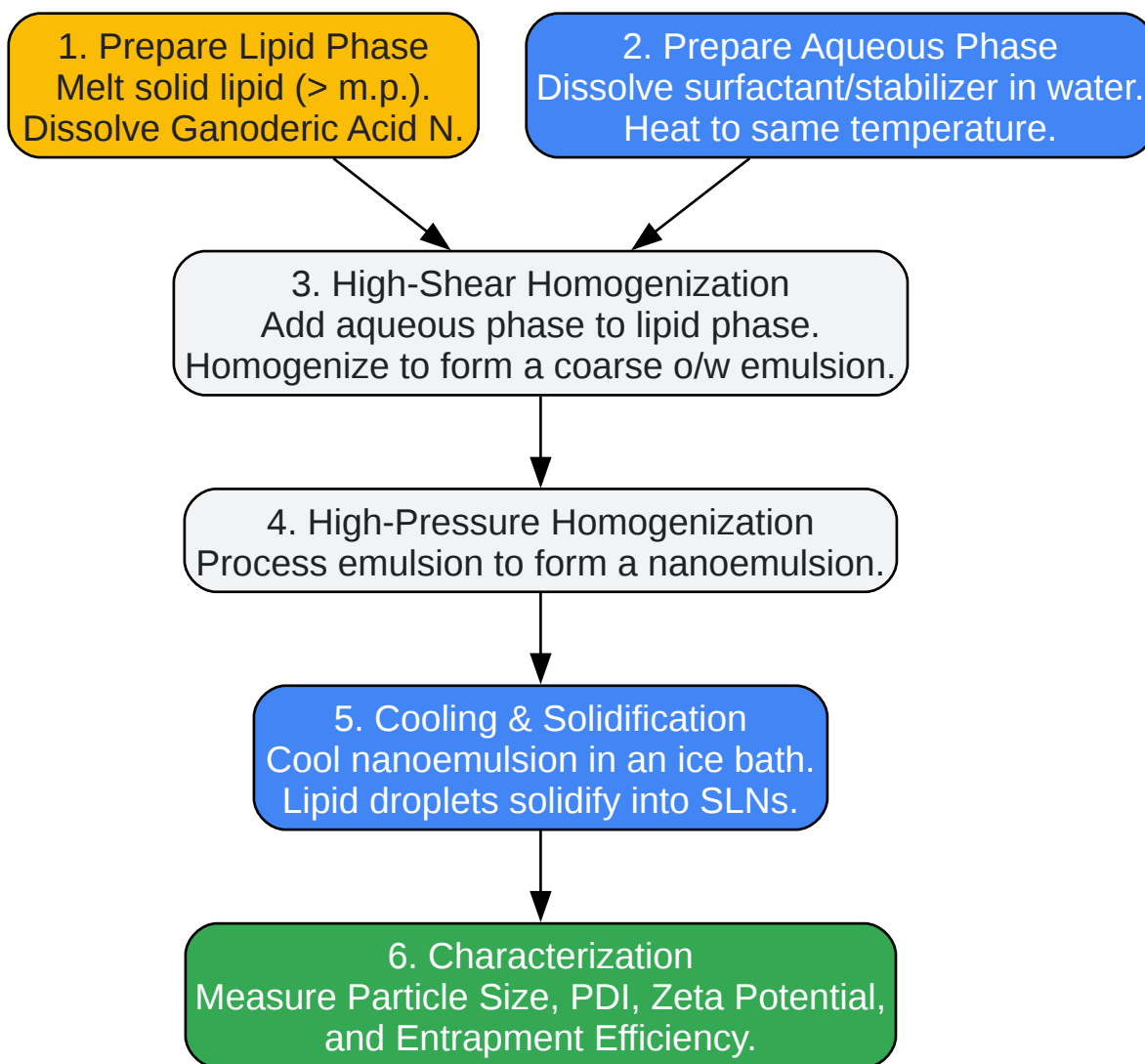
A1: The low aqueous solubility of **Ganoderic acid N** is inherent to its chemical structure. It is a triterpenoid, a class of molecules characterized by a large, rigid, and non-polar lanostane-type carbon skeleton.<sup>[1][2]</sup> This lipophilic (fat-loving) core dominates the molecule's properties, making it difficult to dissolve in polar solvents like water, despite the presence of some polar functional groups (hydroxyls, carboxylic acid).<sup>[3][4]</sup>

Diagram 1: Physicochemical Basis of Low Solubility









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## References

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